

Personal protective equipment for handling 2,6-Dichloro-5-fluoronicotinamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichloro-5-fluoronicotinamide

Cat. No.: B046746

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Essential Safety and Handling Guide for 2,6-Dichloro-5-fluoronicotinamide

This guide provides crucial safety and logistical information for the handling and disposal of **2,6-Dichloro-5-fluoronicotinamide** (CAS: 113237-20-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Hazard and Classification

2,6-Dichloro-5-fluoronicotinamide is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	GHS07: Exclamation mark	Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[2]
Skin Irritation	GHS07: Exclamation mark	Warning	H315: Causes skin irritation.[1][2]
Eye Irritation	GHS07: Exclamation mark	Warning	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity	GHS07: Exclamation mark	Warning	H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **2,6-Dichloro-5-fluoronicotinamide**.

- Eye and Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection.[1] A face shield may be appropriate for certain procedures.[1] Ensure that an eyewash station is readily accessible.[2][3]
- Skin Protection:
 - Gloves: Wear protective gloves.[2] Regularly inspect gloves for any signs of degradation and replace them frequently.
 - Clothing: A laboratory coat is the minimum requirement.[1] For tasks with a higher risk of exposure, wear appropriate protective clothing to prevent skin contact.[2]
 - Footwear: Always wear close-toed footwear.[1] Safety footwear that covers the entire foot is recommended in areas where chemicals are handled.[4]

- Respiratory Protection: Use this compound only in a well-ventilated area, preferably within a fume hood.[1][2] If engineering controls are insufficient, a NIOSH- or CEN-certified respirator with a particle filter should be used.[1][2] A self-contained breathing apparatus must be available for emergencies.[2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure you are familiar with the substance's hazards by reviewing the Safety Data Sheet (SDS).
 - Work in a designated, well-ventilated area, such as a chemical fume hood.[2]
 - Ensure that an emergency eyewash station and safety shower are in close proximity and are in good working order.[3]
 - Assemble all necessary equipment and reagents before starting the procedure.
- Handling:
 - Avoid direct contact with the substance.[2]
 - Do not breathe in dust, fumes, or vapors.[1] Avoid the formation or spread of dust in the air.[2]
 - Wear the appropriate PPE as detailed above.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.[1]
 - Do not eat, drink, or smoke in the laboratory area.[1]
- Storage:
 - Store in a cool, well-ventilated area in a tightly closed container.[2]
 - Long-term storage at 2-8°C is recommended.[1]

- Store away from incompatible materials such as strong oxidizing agents and strong acids.
[\[2\]](#)

Disposal Plan

All waste materials contaminated with **2,6-Dichloro-5-fluoronicotinamide** must be treated as hazardous waste.

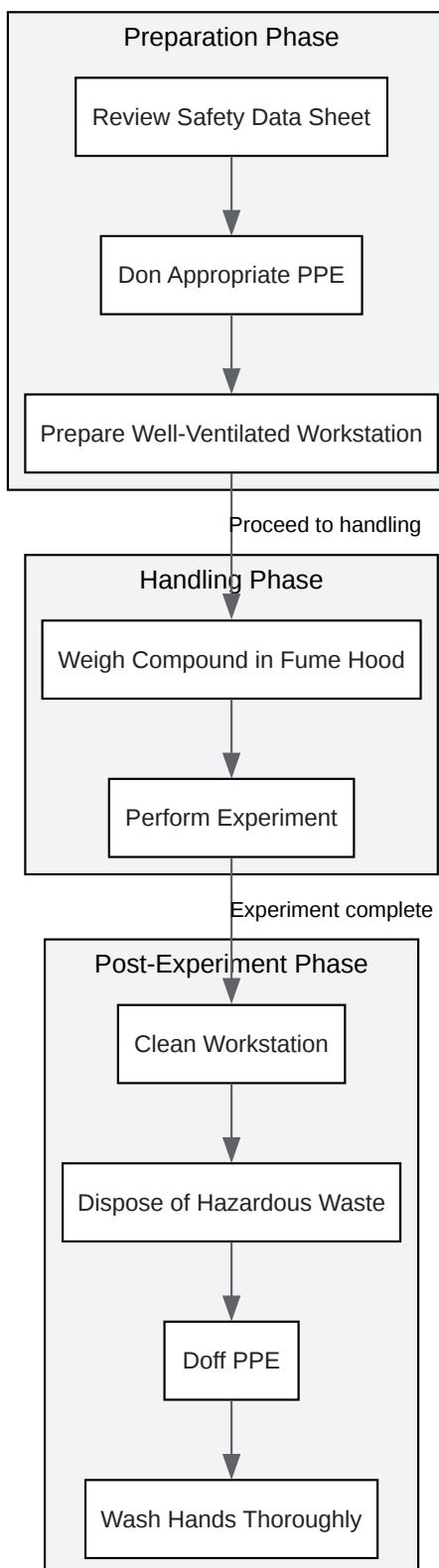
- Containment:
 - Collect waste material in a closable, labeled container.[\[2\]](#)
 - Do not dispose of this chemical into drains or rivers.[\[2\]](#)
- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing.[\[2\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[5\]](#) Seek medical attention if irritation occurs.[\[1\]](#)
- In case of eye contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[\[2\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, call a poison center or doctor.[\[1\]](#)
- If swallowed: Wash out the mouth with water.[\[2\]](#) Do not induce vomiting.[\[2\]](#) If the person is conscious, give them half a liter of water to drink.[\[2\]](#) Seek immediate medical advice.[\[2\]](#)
- In case of a spill: Mark out the contaminated area and prevent access.[\[2\]](#) For minor spills, use an inert absorbent material to clean up and place it in a suitable container for disposal.[\[5\]](#) For major spills, evacuate the area and contact emergency services.[\[6\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **2,6-Dichloro-5-fluoronicotinamide** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2,6-Dichloro-5-fluoronicotinamide**.

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